Technical Guide: Adefovir Phosphate Triethylamine Salt as a Reference Standard in Pharmaceutical Analysis

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Compound of Interest	
Compound Name:	*Adefovir Phosphate Triethylamine Salt*
CAS No.:	*1346603-45-9*
Cat. No.:	*B585400*

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Executive Summary

Adefovir Phosphate Triethylamine Salt (CAS: 1346603-45-9) serves as a critical reference standard in the quality control and stability testing of Adefovir Dipivoxil.[1] While Adefovir Dipivoxil is the administered prodrug, it degrades via hydrolysis into its parent active moiety, Adefovir (PMEA).[1][2]

In pharmaceutical analysis, this specific Triethylamine (TEA) salt form is utilized to quantify the "Adefovir" impurity (PMEA) because the free acid form of Adefovir is zwitterionic, highly polar, and difficult to solubilize or retain reproducibly without counter-ions. The TEA salt offers improved solubility in organic diluents and consistent elution behavior in ion-pairing HPLC methods.[1]

This guide details the protocols for handling, preparing, and utilizing this standard to validate the purity of Adefovir Dipivoxil drug substances and products.

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Molecular Identity & Stoichiometry

Precise analytical quantification requires correcting for the salt counter-ion to determine the "Free Acid" content.[1]

Property	Detail
Chemical Name	[[2-(6-Amino-9H-purin-9-yl)ethoxy]methyl]phosphonic acid, triethylamine salt
Common Name	Adefovir (PMEA) Triethylamine Salt
CAS Number	1346603-45-9
Molecular Formula	$C_8H_{12}N_5O_4P$[1][3][4] · x($C_6H_{15}N$) (Typically Mono- or Bis-TEA)
Role	Impurity Standard (Degradant)
Target Analyte	Adefovir (Free Acid)

Stoichiometric Conversion Calculation

The certificate of analysis (CoA) typically lists the specific stoichiometry (e.g., 1.0 TEA or 0.x TEA). Use the following formula to calculate the Assay (as is) for the free acid:

Note: Ensure the Molecular Weight (MW) of the salt matches the specific batch hydration and TEA content listed on your CoA.

Handling & Stability Protocols

The Triethylamine salt is hygroscopic and sensitive to moisture.[1] Improper handling leads to weighing errors and shifting retention times.[1]

Protocol: Storage and Weighing[1]

- Storage: Store at -20°C in a desiccator. Allow the vial to equilibrate to room temperature (20–25°C) for 30 minutes before opening to prevent condensation.

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- Weighing: Use an analytical balance with a static eliminator. Weigh rapidly into a volumetric flask.

- Solvent Choice: Do not use pure water for stock preparation.[1] Use Methanol (MeOH) or a MeOH/Water mixture (50:50). The TEA salt is highly soluble in methanol, which prevents precipitation during dilution.

Application Note: HPLC Impurity Profiling

This protocol quantifies the Adefovir impurity within an Adefovir Dipivoxil sample.[1] It utilizes a stability-indicating Reverse Phase (RP-HPLC) method.[1][5][6]

Method Principle

Adefovir (PMEA) is highly polar.[1] Standard C18 columns often fail to retain it.[1] This method uses Citrate Buffer to suppress ionization and improve peak shape, or relies on the residual TEA effect if used in synthesis.

Chromatographic Conditions

Parameter	Setting
Column	C18 (e.g., Waters XBridge or Agilent Zorbax), 250 x 4.6 mm, 5 µm
Mobile Phase	Acetonitrile : Citrate Buffer (10 mM, pH 5.2) (36 : 64 v/v)
Flow Rate	1.0 – 1.5 mL/min
Detection	UV @ 260 nm
Column Temp	25°C
Injection Vol	10–20 µL
Run Time	2.5x the retention time of Adefovir Dipivoxil

Step-by-Step Procedure

Step 1: Buffer Preparation (10 mM Citrate, pH 5.2)[5][6]

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- Dissolve 2.1 g of Citric Acid Monohydrate in 900 mL of HPLC-grade water.
- Adjust pH to 5.2 ± 0.05 using dilute NaOH or KOH.[1]
- Dilute to 1000 mL with water.
- Filter through a 0.45 µm Nylon membrane.[1]

Step 2: Standard Preparation (Adefovir TEA Salt)

- Stock Solution: Accurately weigh 10 mg of Adefovir Phosphate TEA Salt into a 100 mL volumetric flask.
- Dissolve in 10 mL Methanol. Sonicate for 5 minutes.
- Dilute to volume with Mobile Phase.[1][6] (Conc ≈ 100 µg/mL).[1][2][6]
- Working Standard: Dilute the Stock Solution 1:100 with Mobile Phase to reach the impurity limit concentration (e.g., 1 µg/mL, representing 0.1% impurity level relative to a 1 mg/mL sample).

Step 3: Sample Preparation (Adefovir Dipivoxil)

- Weigh 50 mg of Adefovir Dipivoxil (Drug Substance or crushed Tablet powder).[1][7]
- Transfer to a 50 mL volumetric flask.
- Add 20 mL Methanol and sonicate for 15 minutes to fully extract/dissolve.
- Dilute to volume with Citrate Buffer (Note: Add buffer slowly to avoid precipitation).
- Filter through 0.45 µm PVDF syringe filter.[1]

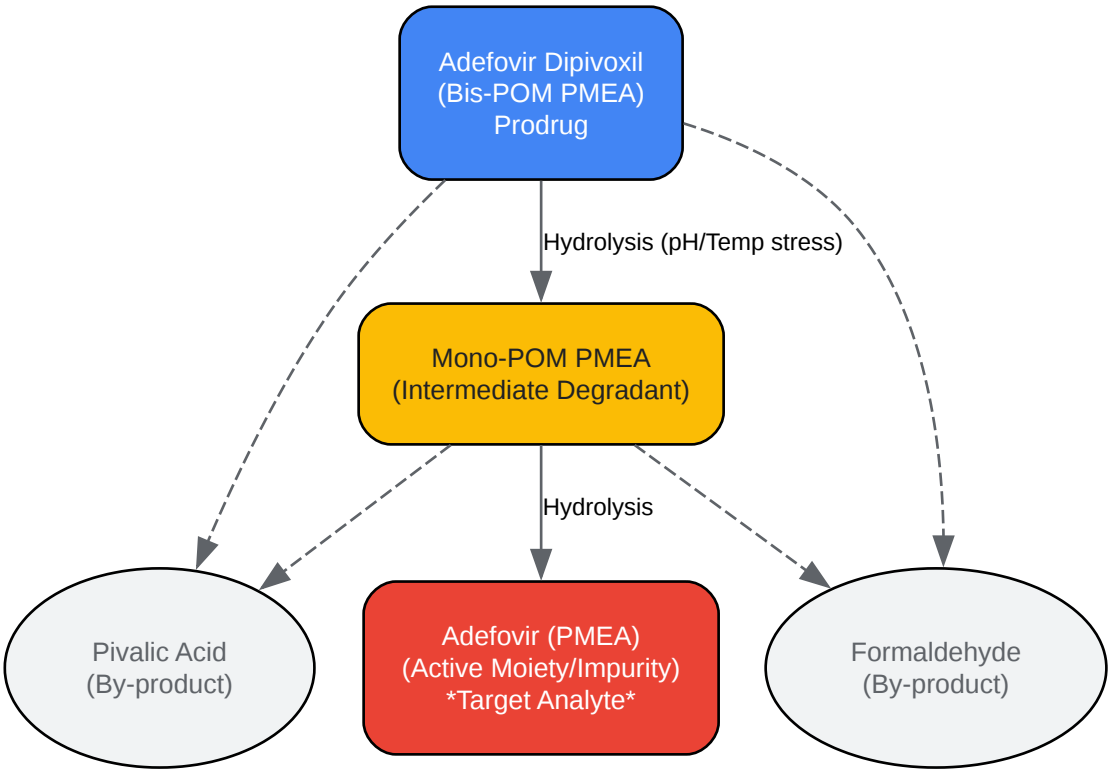
Step 4: System Suitability

- Tailing Factor: NMT 2.0 for the Adefovir peak.[1]
- Resolution: NLT 2.0 between Adefovir (Impurity) and Adefovir Dipivoxil (Main Peak).
- RSD: NMT 2.0% for 6 replicate injections of the Working Standard.[1]

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Degradation Pathway & Visualization

Understanding the origin of the impurity is vital for root-cause analysis.[1] Adefovir Dipivoxil undergoes stepwise hydrolysis of the pivaloyloxymethyl (POM) esters.



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Figure 1: Hydrolytic degradation pathway of Adefovir Dipivoxil yielding the Adefovir (PMEA) impurity.[2]

Advanced Identification: LC-MS/MS

For ambiguous peaks or validation, Mass Spectrometry is required.[1] The TEA salt dissociates, and detection tracks the [M+H]+ ion of the free acid.

- Ionization: ESI Positive Mode.
- Precursor Ion: m/z 274.1 [M+H]+ (Adefovir Free Acid).
- Key Fragment Ions:

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- m/z 162.1 (Adenine + ethyl chain fragment).[1]
- m/z 136.1 (Adenine base).[1]

- Note: The Triethylamine counter-ion (m/z 102) may appear in the solvent front or as a background ion but does not interfere with the specific MRM transitions of Adefovir.

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